Application Note: Assessing Thermal Maturity of Organic Matter Using Alkylphenanthrene Distributions

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Compound of Interest		
Compound Name:	*1,4-Dimethylphenanthrene*	
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Abstract

The thermal maturity of sedimentary organic matter is a critical parameter in petroleum geochemistry, dictating the generation of oil and gas. This guide provides a comprehensive overview and detailed protocols for using the distribution of phenanthrene and its alkylated homologues, such as methylphenanthrenes (MPs) and dimethylphenanthrenes (DMPs), as robust chemical proxies for thermal maturity. The underlying principle is the progressive isomerization of less stable isomers to their more thermodynamically stable counterparts with increasing thermal stress. We detail the complete workflow, from sample extraction and fractionation to instrumental analysis by Gas Chromatography-Mass Spectrometry (GC-MS) and the calculation of established maturity indices like the Methylphenanthrene Index (MPI-1). This document is intended for geochemists, research scientists, and petroleum exploration professionals seeking to apply these molecular parameters for source rock evaluation.

Introduction: The Significance of Thermal Maturity

In sedimentary basins, organic matter undergoes a series of complex chemical transformations in response to increasing temperature and pressure during burial. This process, known as thermal maturation, is the primary control on the conversion of kerogen—the insoluble organic component of sedimentary rocks—into petroleum and natural gas.[1][2] Accurately assessing the thermal maturity of a potential source rock is therefore fundamental to evaluating its hydrocarbon potential and predicting the type of hydrocarbons it may have generated.[3]

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While optical methods like vitrinite reflectance (Ro) are a cornerstone of maturity assessment, they can be compromised by factors such as kerogen type, bitumen impregnation, or a scarcity of vitrinite macerals.[4][5] Molecular maturity parameters, derived from the analysis of specific organic compounds (biomarkers) in rock extracts or oils, offer a powerful and complementary chemical approach. Polycyclic aromatic compounds (PACs), particularly phenanthrene and its alkylated derivatives, are exceptionally useful because their molecular structures change systematically and predictably across the entire oil generation window.[6][7]

Geochemical Principles: Isomerization of Alkylphenanthrenes

The utility of alkylphenanthrenes as maturity indicators is rooted in the principles of thermodynamic stability. During catagenesis, complex chemical reactions, including isomerization, methylation, and dealkylation, alter the distribution of different alkylphenanthrene isomers.[8]

Methylphenanthrenes (MPs)

Phenanthrene possesses two primary types of substitution sites: the sterically hindered α-positions (1, 8, 9, 10) and the more accessible β-positions (2, 3, 6, 7). Methylphenanthrene isomers with methyl groups at the β-positions (2-MP and 3-MP) are thermodynamically more stable than those with methyl groups at the α-positions (1-MP and 9-MP).[9][10] As thermal maturity increases, the less stable α-isomers are progressively converted into the more stable β-isomers. This predictable shift forms the basis of the most widely used phenanthrene-based maturity parameter, the Methylphenanthrene Index (MPI-1), developed by Radke and Welte (1983).[11][12][13]

Dimethylphenanthrenes (DMPs)

The same principle of increasing thermodynamic stability applies to dimethylphenanthrene isomers. While a single, universally applied index like MPI-1 is less common for DMPs, the systematic changes in their distribution provide valuable, complementary maturity information.[6][7] For instance, isomers like 1,7-DMP are often considered relatively stable. The analysis of specific DMP ratios, such as the Dimethylphenanthrene Ratio (DMPR), which compares various stable and unstable isomers, can refine maturity assessments, especially in complex

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geological settings.[7][14] The abundance of **1,4-dimethylphenanthrene**, as part of the overall DMP distribution, contributes to this comprehensive maturity evaluation.

Figure 1: Conceptual diagram of methylphenanthrene isomerization.

Experimental Workflow and Protocols

The accurate determination of alkylphenanthrene ratios requires a meticulous multi-step process involving sample preparation, instrumental analysis, and data processing.

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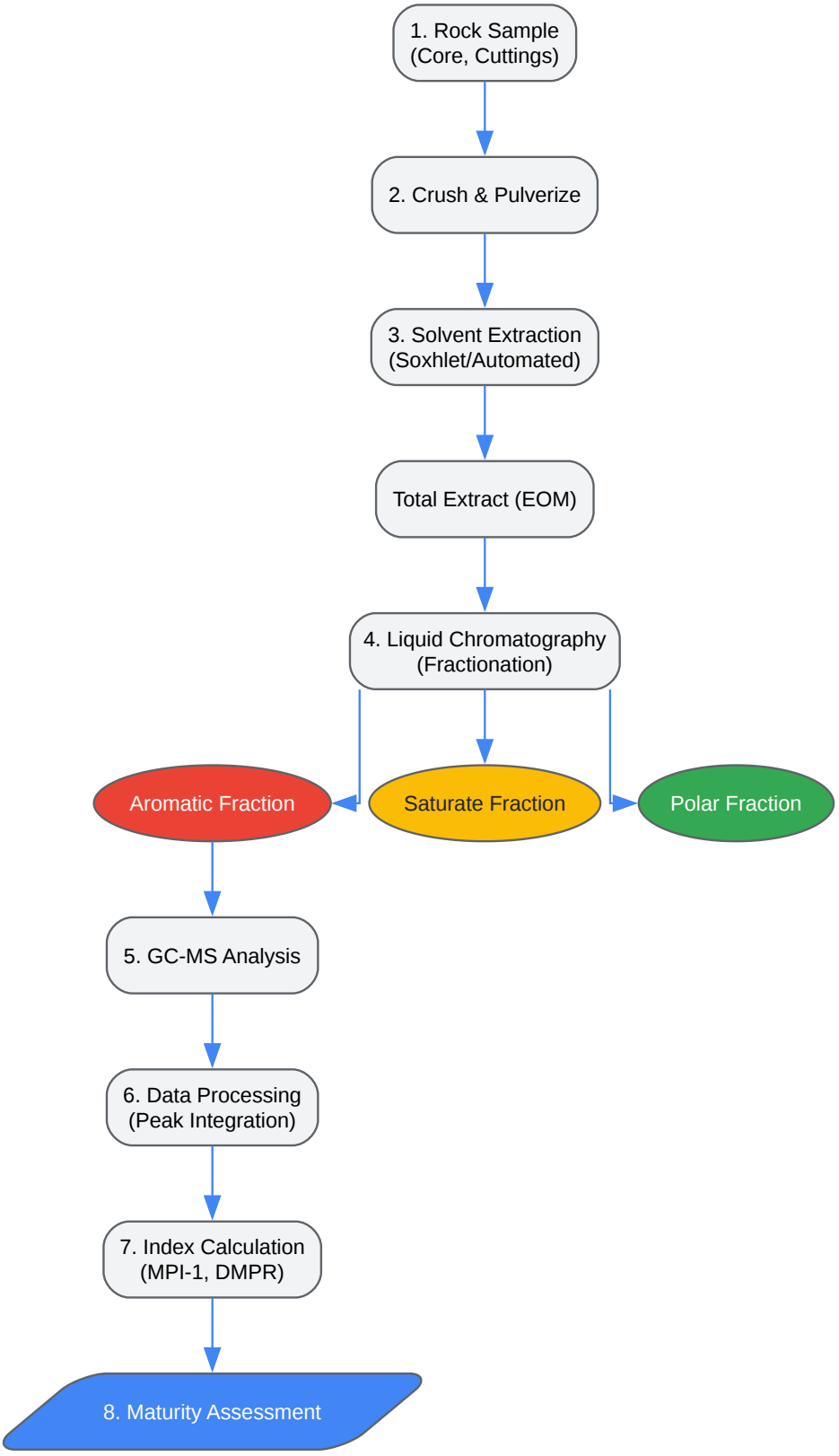

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Figure 2: Overall experimental workflow from sample to interpretation.

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Protocol 1: Sample Preparation and Fractionation

Objective: To extract the soluble organic matter (bitumen) from the rock matrix and isolate the aromatic hydrocarbon fraction for analysis.

Materials:

- Pulverized rock sample (~20-100 g)
- Dichloromethane (DCM), analytical grade
- n-Hexane, analytical grade
- Methanol, analytical grade
- Activated copper filings (for sulfur removal)
- Pre-extracted cellulose thimbles
- Soxhlet or automated solvent extraction system (e.g., Soxtec™)[15]
- Rotary evaporator
- Glass chromatography column
- Silica gel (activated at 120°C for 12 hours)
- Glass wool

Procedure:

- Solvent Extraction: a. Accurately weigh the pulverized rock sample and place it into a cellulose thimble. b. Add activated copper to the boiling flask to remove elemental sulfur. c. Extract the sample for 8-24 hours using an azeotropic mixture of DCM:Methanol (e.g., 93:7).[15] d. After extraction, carefully evaporate the solvent using a rotary evaporator to yield the total extractable organic matter (EOM).
- Fractionation: a. Prepare a chromatography column by placing a small plug of glass wool at the bottom and dry-packing with activated silica gel. b. Dissolve a known amount of the EOM

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in a minimal volume of n-hexane and load it onto the column. c. Elute the Aliphatic Fraction: Add n-hexane to the column and collect the eluate. This fraction contains the saturated hydrocarbons.[16][17] d. Elute the Aromatic Fraction: Once the aliphatic elution is complete, change the collection flask and elute the column with a more polar solvent, typically dichloromethane (DCM) or a mixture of hexane and DCM. This eluate is the aromatic fraction containing phenanthrenes.[16][17] e. Concentrate both fractions separately to a final volume of ~1 mL for GC-MS analysis.

Protocol 2: GC-MS Instrumental Analysis

Objective: To separate, identify, and quantify phenanthrene, methylphenanthrenes, and dimethylphenanthrenes in the aromatic fraction.

Instrumentation & Conditions:

- Gas Chromatograph-Mass Spectrometer (GC-MS): Equipped with a capillary column.[18]
- Column: HP-5MS (or equivalent), 30-60 m length, 0.25 mm I.D., 0.25 µm film thickness.[18]
- Carrier Gas: Helium, constant flow mode (~1.2 mL/min).
- Injection: 1 µL, splitless mode.
- Temperature Program:
  - Initial: 60°C, hold for 2 min.
  - Ramp: 4°C/min to 300°C.
  - Final Hold: 300°C for 20 min. (Note: This program should be optimized for your specific instrument and sample complexity.)
- MS Parameters:
  - Ionization Mode: Electron Impact (EI), 70 eV.[18]
  - Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity and quantitative accuracy.[19]

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- Ions to Monitor:
  - m/z 178: Phenanthrene (P)
  - m/z 192: Methylphenanthrenes (MPs)
  - m/z 206: Dimethylphenanthrenes (DMPs)

Data Analysis and Interpretation

Calculation of Maturity Indices

- Peak Identification: Identify the peaks for phenanthrene and its alkylated isomers in the GC-MS chromatogram based on their characteristic mass spectra and relative retention times. The elution order on a non-polar column is typically 3-MP, 2-MP, 9-MP, and finally 1-MP.
- Peak Area Integration: Integrate the peak areas for each target compound from the extracted ion chromatograms (e.g., integrate the 2-MP and 1-MP peaks from the m/z 192 chromatogram).
- Index Calculation: Use the integrated peak areas to calculate the maturity indices.
- Methylphenanthrene Index (MPI-1):[9][20] MPI-1 = 1.5 * (Area 2-MP + Area 3-MP) / (Area P + Area 1-MP + Area 9-MP)
- Calculated Vitrinite Reflectance (%Rc): An empirical correlation allows the conversion of MPI-1 to an equivalent vitrinite reflectance value, which is highly useful for comparing with optical data.[21]
  - For maturities in the oil window (%Ro < 1.35%): %Rc = (0.60 * MPI-1) + 0.40
  - For higher maturities (%Ro > 1.35%): %Rc = (-0.60 * MPI-1) + 2.30

Interpreting the Results

The calculated MPI-1 and %Rc values provide a quantitative measure of the thermal maturity of the organic matter. This data can be used to map maturity trends within a basin and identify areas where source rocks have entered the oil or gas generation windows.

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Maturity Stage	Typical MPI-1 Range	Calculated %Rc Range	Hydrocarbon Generation
Immature	< 0.5	< 0.7%	Biogenic methane only
Early Oil Window	0.5 - 0.8	0.7% - 0.88%	Onset of oil generation
Peak Oil Window	0.8 - 1.2	0.88% - 1.12%	Main phase of oil generation
Late Oil / Wet Gas	1.2 - 1.5	1.12% - 1.30%	Oil cracking to gas begins
Dry Gas Window	> 1.5	> 1.30%	Primarily dry gas generation

Table 1: Correlation of MPI-1 values with thermal maturity stages and hydrocarbon generation.

Conclusion

The analysis of alkylphenanthrene distributions provides a robust and reliable method for assessing the thermal maturity of organic matter. The Methylphenanthrene Index (MPI-1) is a field-proven parameter that correlates well with traditional maturity indicators like vitrinite reflectance. By following the detailed protocols for extraction, fractionation, and GC-MS analysis outlined in this guide, researchers can confidently apply this technique to evaluate source rock potential and reduce risk in hydrocarbon exploration. The complementary analysis of dimethylphenanthrene isomers further enhances the resolution of these maturity assessments.

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